

Technical Guide: 1-(3-Fluoropyridin-2-yl)ethanol

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Compound of Interest

Compound Name: **1-(3-Fluoropyridin-2-yl)ethanol**

Cat. No.: **B1338792**

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Introduction

1-(3-Fluoropyridin-2-yl)ethanol is a fluorinated pyridine derivative of significant interest in medicinal chemistry and drug discovery. The incorporation of a fluorine atom into the pyridine ring can modulate the physicochemical properties of the molecule, such as its lipophilicity, metabolic stability, and binding affinity to biological targets.^{[1][2][3][4]} The ethanol substituent provides a handle for further chemical modifications, making it a valuable building block for the synthesis of more complex molecules. This technical guide provides an in-depth overview of its synthesis, characterization, and potential biological significance. While a specific CAS number for the racemic **1-(3-Fluoropyridin-2-yl)ethanol** is not readily available in public databases, its existence is inferred from the availability of its synthetic precursors and analogous compounds.

Physicochemical Properties

Quantitative data for **1-(3-Fluoropyridin-2-yl)ethanol** is not extensively reported. The following table includes predicted properties and experimental data for analogous compounds to provide an estimation.

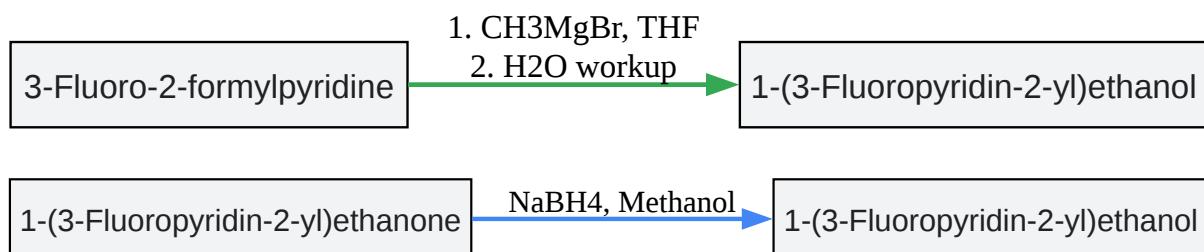
| Property | Value (Predicted/Analogous Data) | Reference/Notes |
|-------------------|---|-----------------|
| Molecular Formula | C ₇ H ₈ FNO | - |
| Molecular Weight | 141.15 g/mol | - |
| Boiling Point | Not available | - |
| Melting Point | Not available | - |
| Density | Not available | - |
| LogP | 2.33740 (for 1-Phenyl-1- (pyridin-2-yl)ethanol) | [5] |
| Solubility | Slightly soluble in Chloroform and Methanol (for 1-Phenyl-1- (pyridin-2-yl)ethanol) | [5] |

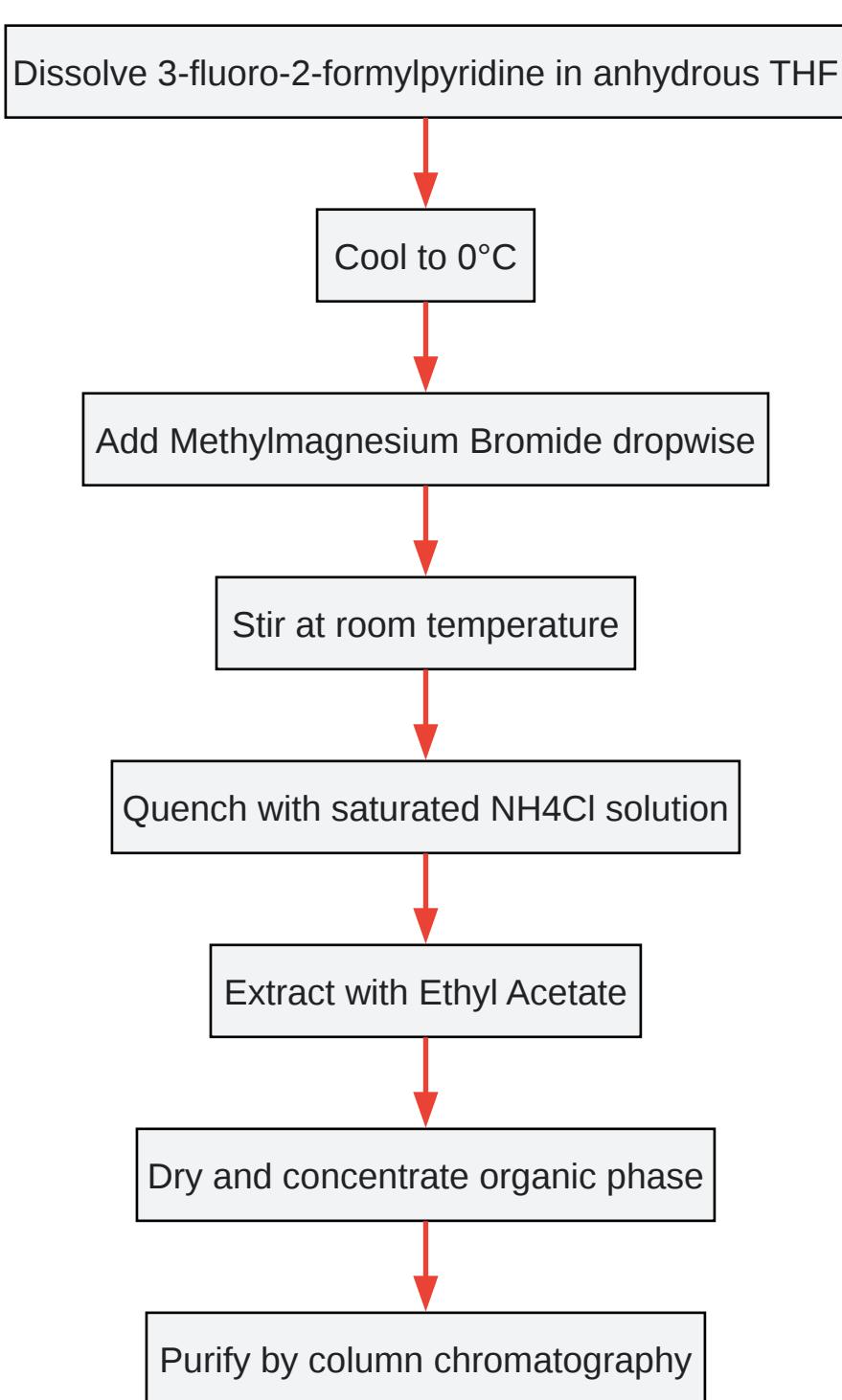
Synthesis

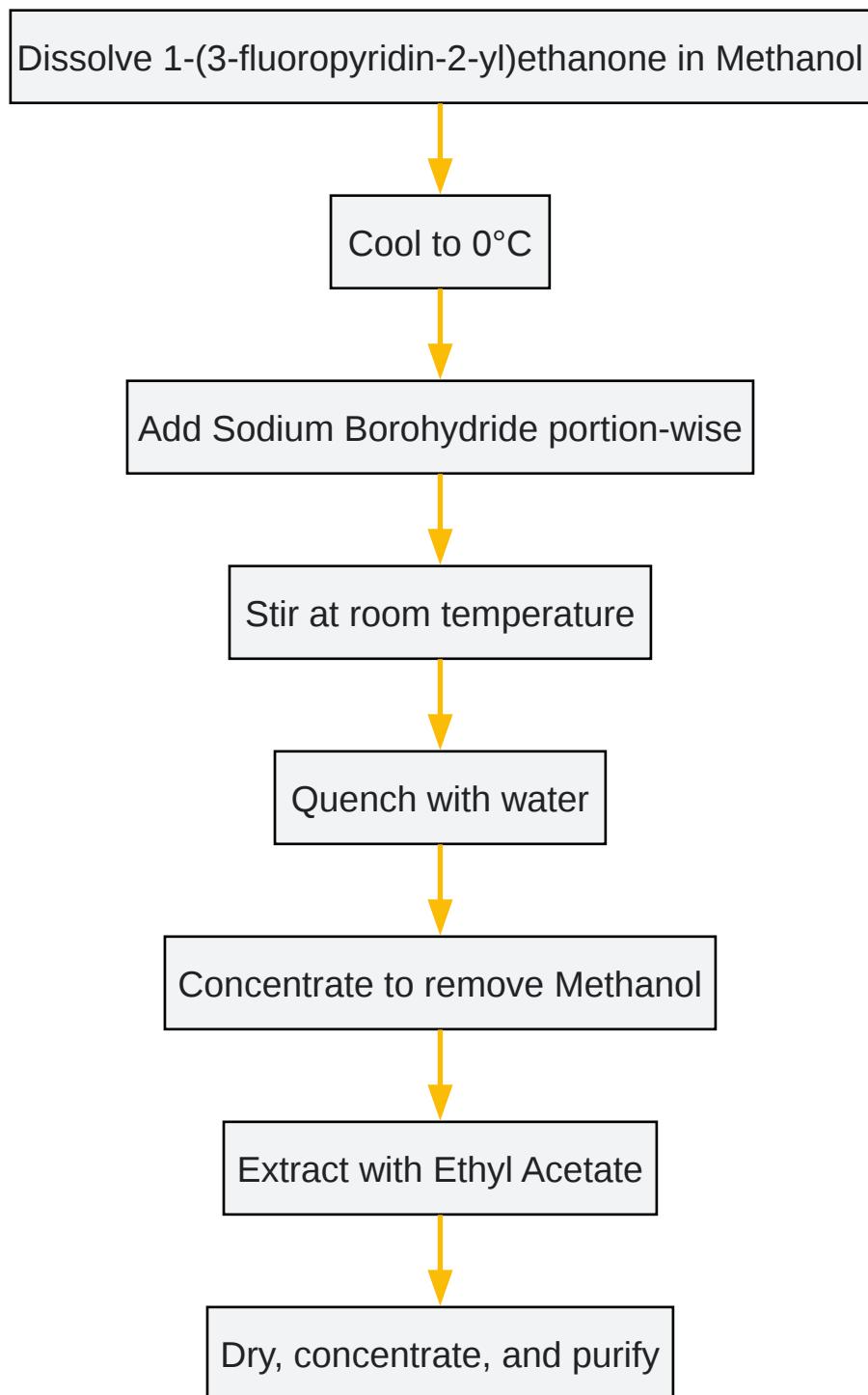
Two primary synthetic routes are proposed for the preparation of **1-(3-Fluoropyridin-2-yl)ethanol**.

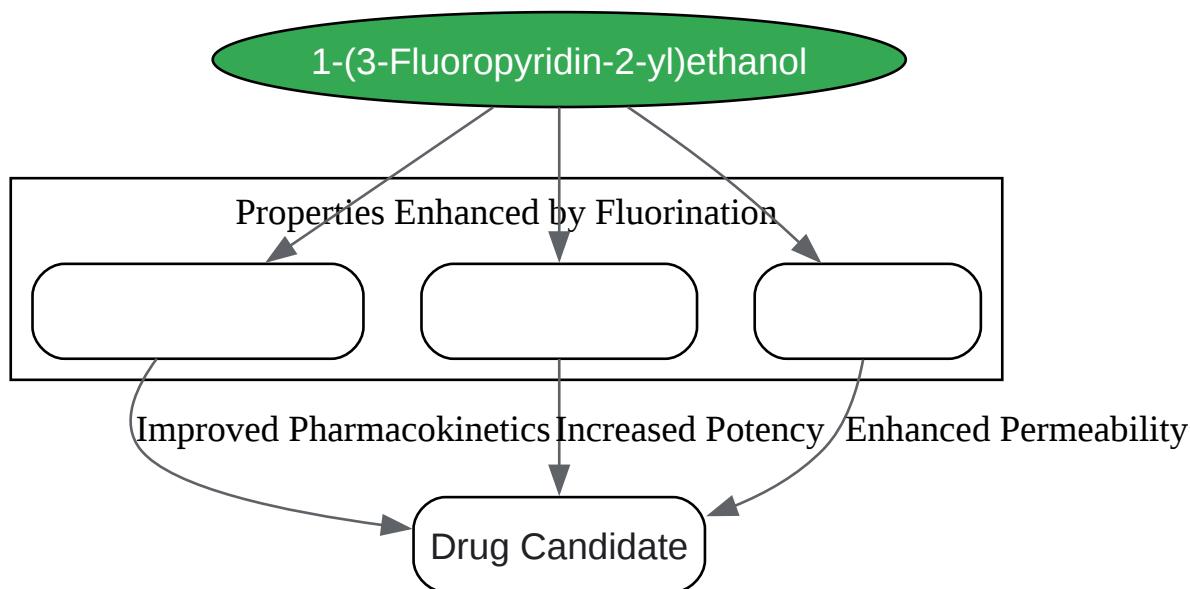
Method 1: Grignard Reaction with 3-Fluoro-2-formylpyridine

This method involves the nucleophilic addition of a methyl group to the aldehyde functionality of 3-fluoro-2-formylpyridine using a Grignard reagent.









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